

Structural Elucidation of Benzyl (3-bromopropyl)carbamate: A Technical Guide

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Compound of Interest

Compound Name: Carbamic acid, (3-bromopropyl)-, benzyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of Benzyl (3-bromopropyl)carbamate. It includes key physical and spectroscopic data, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow. This document is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis and drug development.

Core Compound Information

Parameter	Value	Reference
CAS Number	39945-54-5	[1]
Molecular Formula	C ₁₁ H ₁₄ BrNO ₂	[1]
Molecular Weight	272.14 g/mol	[1]
Appearance	Off-White Solid or Orange Oil	[1]
Melting Point	37-39 °C	[1]
Storage	Sealed in dry, store in freezer, under -20°C	

Spectroscopic Data for Structural Elucidation

The structural confirmation of Benzyl (3-bromopropyl)carbamate is achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS).

¹H NMR (Proton NMR) Data

- Solvent: CDCl₃
- Frequency: 300 MHz

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
7.32	m	5H	Aromatic protons (C ₆ H ₅)
5.15	br s	1H	NH
5.06	s	2H	O-CH ₂ -Ph
3.39	t	2H	Br-CH ₂
3.30	q	2H	NH-CH ₂
2.06 - 1.96	m	2H	-CH ₂ -CH ₂ -CH ₂ -

Data sourced from ChemicalBook.

¹³C NMR (Carbon NMR) Data

- Solvent: CDCl₃
- Frequency: 75.5 MHz

Chemical Shift (δ) ppm	Assignment
156.4	C=O (Carbamate)
136.3	Aromatic C (quaternary)
128.4	Aromatic CH
128.0	Aromatic CH
127.9	Aromatic CH
66.6	O-CH ₂ -Ph
39.2	NH-CH ₂
32.3	-CH ₂ -CH ₂ -CH ₂ -
30.6	Br-CH ₂

Data sourced from ChemicalBook.

FTIR Spectroscopy Data (Predicted)

Wavenumber (cm ⁻¹)	Functional Group
3400-3200	N-H Stretch (Amide)
3100-3000	C-H Stretch (Aromatic)
3000-2850	C-H Stretch (Aliphatic)
1725-1700	C=O Stretch (Carbamate)
1550-1500	N-H Bend (Amide)
1250-1200	C-O Stretch (Ester)
700-550	C-Br Stretch

Mass Spectrometry Data (Predicted)

m/z	Fragmentation
271/273	$[M]^+$ (Molecular ion peak, bromine isotopes)
180	$[M - Br]^+$
164	$[M - CH_2Br]^+$
108	$[C_7H_7O]^+$
91	$[C_7H_7]^+$ (Tropylium ion, base peak)

Experimental Protocol: Synthesis of Benzyl (3-bromopropyl)carbamate

This protocol details the synthesis of Benzyl (3-bromopropyl)carbamate from 3-bromopropylamine hydrobromide and benzyl chloroformate.[\[1\]](#)

Materials:

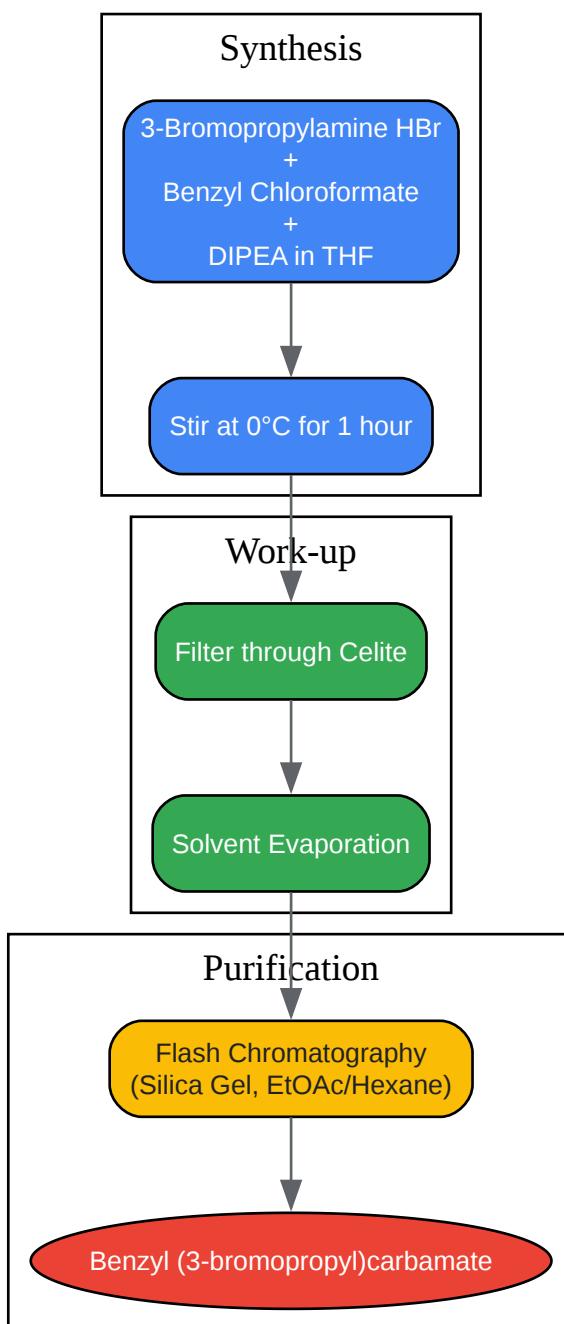
- 3-bromopropylamine hydrobromide
- Benzyl chloroformate
- Diisopropylethylamine (DIPEA)
- Dry Tetrahydrofuran (THF)
- Ethyl Acetate (EtOAc)
- Hexane
- Silica Gel
- Celite

Procedure:

- To a stirred suspension of 3-bromopropylamine hydrobromide (2 g, 9.14 mmol) in 40 mL of dry THF, add benzyl chloroformate (1.64 g, 9.60 mmol) via syringe at room temperature.
- Cool the reaction mixture to 0°C in an ice bath.
- Add diisopropylethylamine (1.6 mL, 9.20 mmol) dropwise via syringe.
- Allow the reaction mixture to stir at 0°C for 1 hour.
- Filter the crude reaction mixture through a pad of Celite and evaporate the solvents under reduced pressure.
- The resulting residue is purified by flash chromatography on silica gel, eluting with a gradient of 10-30% ethyl acetate in hexane to afford the desired product.

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis and purification of Benzyl (3-bromopropyl)carbamate.



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Synthesis and Purification Workflow

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References

- 1. Benzyl (3-bromopropyl)carbamate | CAS#:39945-54-5 | Chemsoc [chemsrc.com]
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